

# Application of Irisolidone in Cancer Research: Unveiling its Therapeutic Potential

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## Compound of Interest

Compound Name: *Irisolidone*

Cat. No.: *B150237*

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## Introduction

**Irisolidone**, a naturally occurring isoflavone, has emerged as a compound of interest in oncological research. Extracted from various plant sources, including several species of the *Iris* genus, this phytochemical has demonstrated potential anticancer properties in preliminary studies. Its mechanism of action, though not yet fully elucidated, appears to involve the modulation of key cellular signaling pathways implicated in cancer cell proliferation, survival, and apoptosis. This document provides a comprehensive overview of the current understanding of **Irisolidone**'s application in cancer research, including its effects on various cancer cell lines, the signaling pathways it influences, and detailed protocols for its investigation.

## Data Presentation: In Vitro Efficacy of Irisolidone

Quantitative data on the cytotoxic and antiproliferative effects of **Irisolidone** against various cancer cell lines are crucial for evaluating its therapeutic potential. The half-maximal inhibitory concentration (IC50) is a key parameter used to quantify the effectiveness of a compound in inhibiting a specific biological or biochemical function.

Cell Line	Cancer Type	IC50 (μM)	Assay	Reference
HEK293	Human Embryonic Kidney	9.8	VRAC blockade	<a href="#">[1]</a>
Endothelial Cells	N/A	-	Proliferation Inhibition	<a href="#">[1]</a>

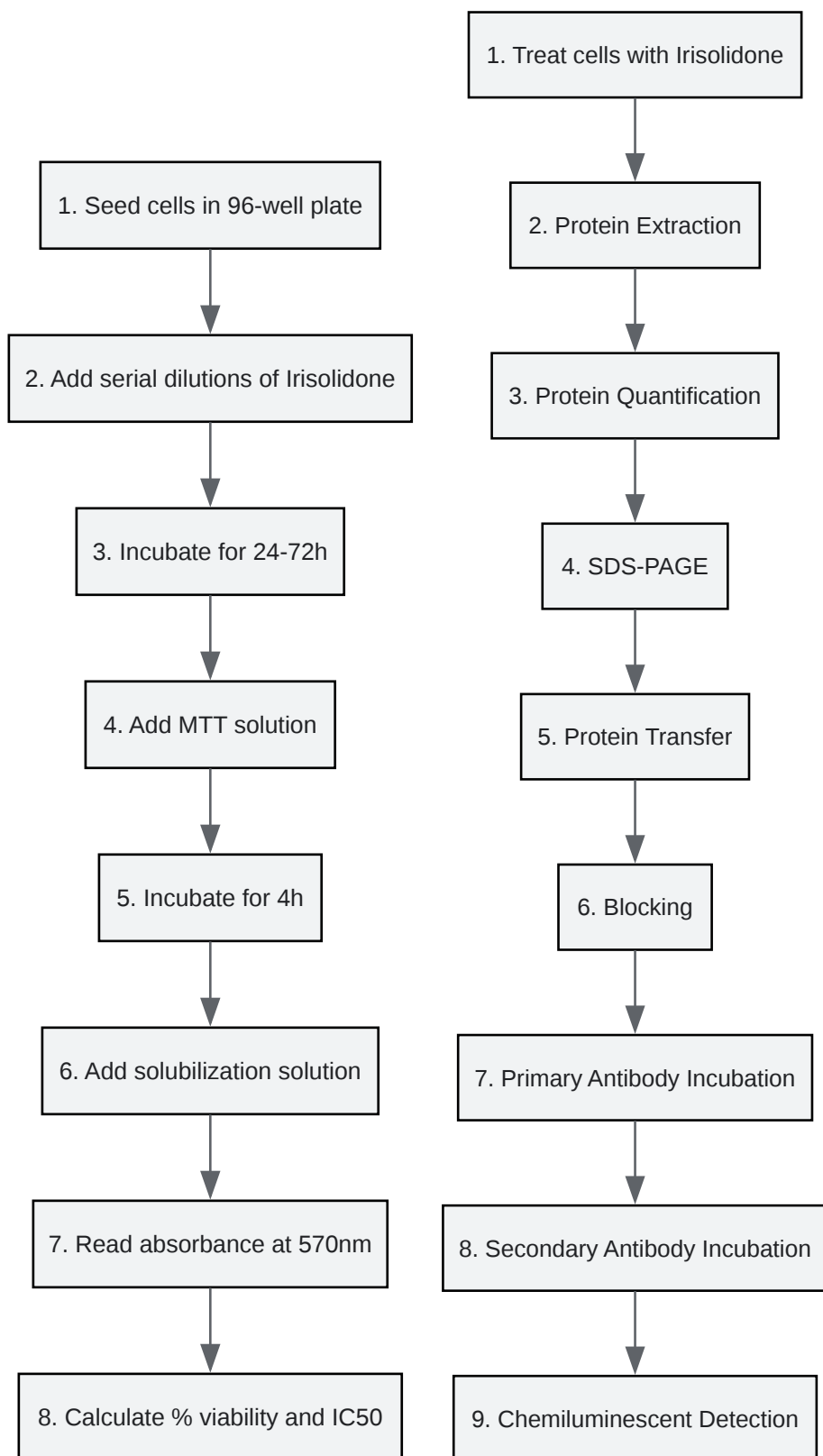
Note: The available data on the IC50 values of **Irisolidone** in cancer cell lines is limited. The provided data for HEK293 cells pertains to the blockade of volume-regulated anion channels (VRAC) and not direct cytotoxicity. Further research is required to establish the IC50 values of **Irisolidone** across a broader range of cancer cell lines.

## Signaling Pathways Modulated by Irisolidone

Preliminary evidence suggests that **Irisolidone** may exert its anticancer effects by targeting critical signaling pathways that are often dysregulated in cancer.

### NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) signaling cascade is a pivotal regulator of inflammation, immunity, cell proliferation, and apoptosis. Its constitutive activation is a hallmark of many cancers, promoting tumor growth and resistance to therapy. Some studies on related flavonoids suggest a potential inhibitory role on the NF-κB pathway. The proposed mechanism involves the inhibition of IκB kinase (IKK) activation, which in turn prevents the degradation of IκBα, the inhibitor of NF-κB. This sequesters NF-κB in the cytoplasm, preventing its translocation to the nucleus and subsequent transcription of pro-survival and pro-inflammatory genes.



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## References

- 1. researchgate.net [researchgate.net]
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